

# Application Note: Enzymatic Synthesis of 7-ACCA using Penicillin Acylase

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## Compound of Interest

Compound Name: 7-Amino-3-chloro cephalosporanic acid

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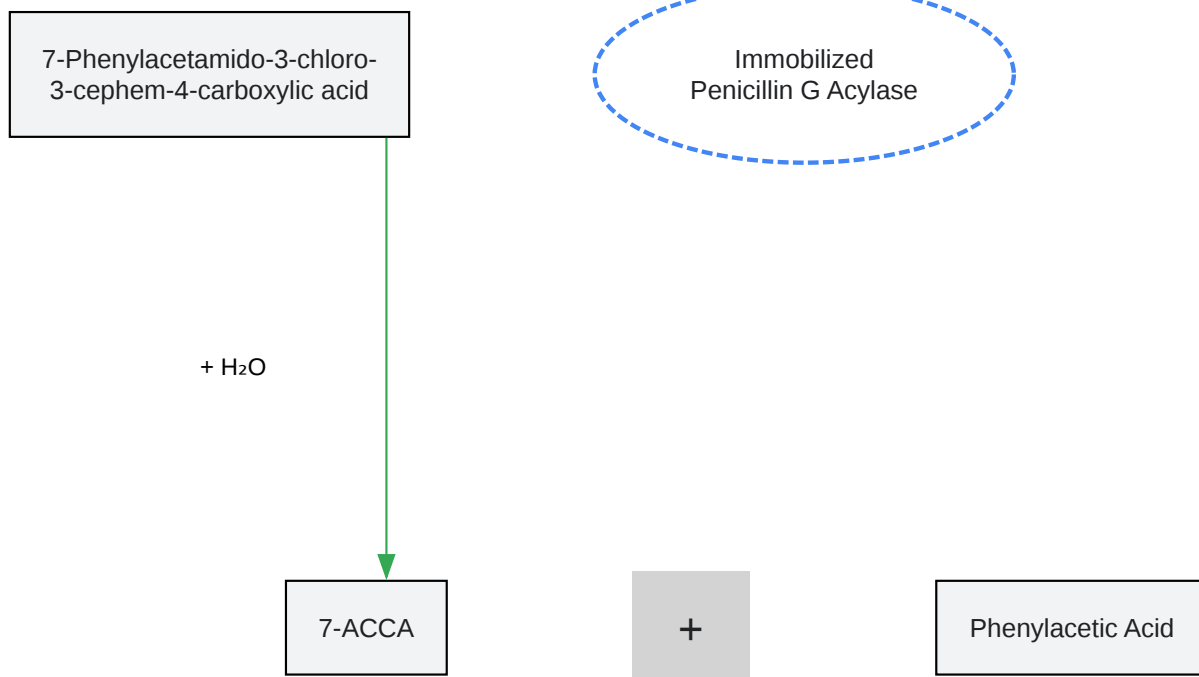
Audience: Researchers, scientists, and drug development professionals.

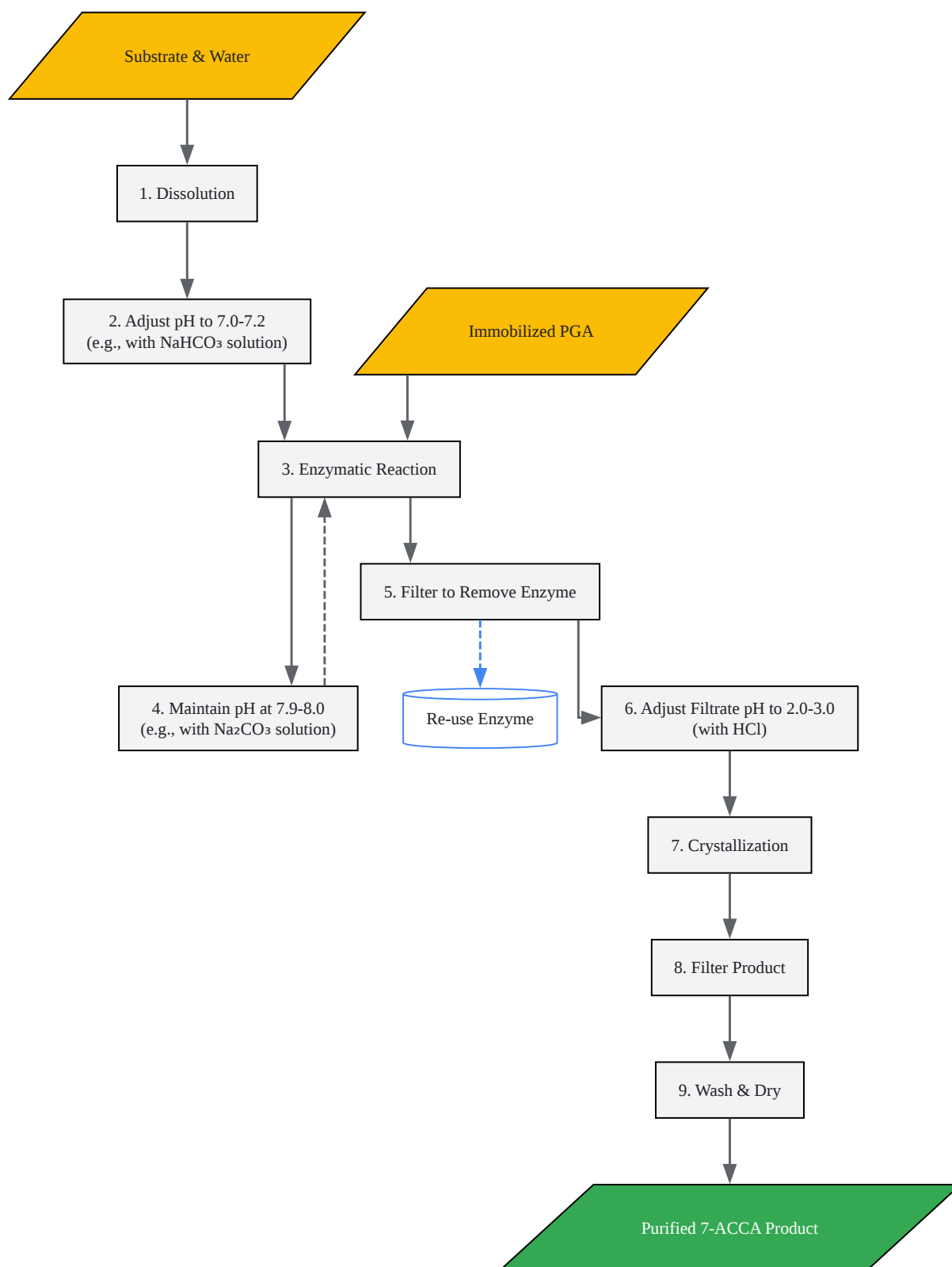
## Introduction

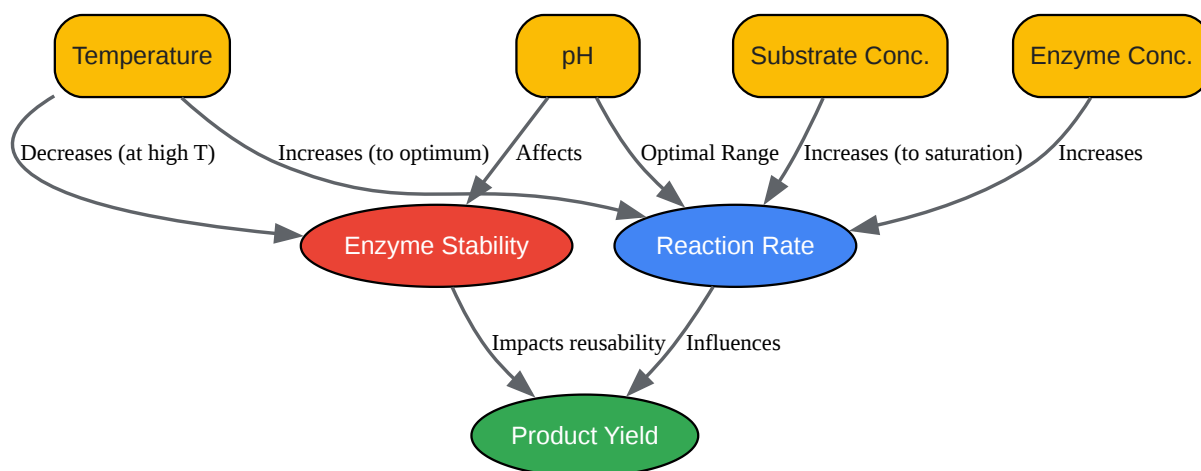
7-amino-3-chloro-3-cephem-4-carboxylic acid (7-ACCA) is a crucial intermediate in the synthesis of cefaclor, a second-generation cephalosporin antibiotic.[1] Traditionally, the production of cephalosporin intermediates involves chemical methods that often require harsh reaction conditions, toxic reagents, and result in significant environmental waste.[2] Enzymatic synthesis presents a green and efficient alternative, offering advantages such as mild reaction conditions, high specificity, and reduced pollution.[3] This application note details the use of immobilized penicillin G acylase (PGA) for the synthesis of 7-ACCA from 7-phenylacetamido-3-chloro-3-cephem-4-carboxylic acid. Penicillin acylases are robust enzymes widely used in the industrial production of  $\beta$ -lactam antibiotic nuclei, such as 6-aminopenicillanic acid (6-APA) and 7-amino-3-deacetoxycephalosporanic acid (7-ADCA).[4][5]

## Principle of the Method

The enzymatic synthesis of 7-ACCA is based on the hydrolytic activity of penicillin G acylase. The enzyme selectively cleaves the phenylacetyl side chain from the precursor, 7-phenylacetamido-3-chloro-3-cephem-4-carboxylic acid, at the C-7 position. This deacylation reaction yields the desired 7-ACCA core and phenylacetic acid as a byproduct. The use of immobilized PGA simplifies the process by allowing for easy separation and reuse of the biocatalyst, which is critical for industrial applications.[6]







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